

Comprehensive Technical Guide: 2-Propoxy-5-(trifluoromethyl)aniline[1]

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Compound of Interest

Compound Name: 2-Propoxy-5-(trifluoromethyl)aniline

CAS No.: 121307-29-7

Cat. No.: B3090681

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Executive Summary

2-Propoxy-5-(trifluoromethyl)aniline (CAS: 121307-29-7) is a specialized fluorinated intermediate used primarily in the synthesis of agrochemicals and pharmaceutical active ingredients (APIs).[1][2] Characterized by a trifluoromethyl group at the meta position relative to the amine and a propoxy ether chain at the ortho position, this compound exhibits distinct lipophilicity and electronic properties compared to its methoxy analog.

This guide provides a rigorous safety and handling protocol. Due to the limited public availability of specific toxicological data for this exact derivative, safety profiles are derived from direct structural analogs (Structure-Activity Relationship - SAR) and standard protocols for fluorinated anilines.[1]

Chemical Identity & Physical Properties[1][4][5][6][7][8]

Table 1: Chemical Identification and Constants

Property	Data
Chemical Name	2-Propoxy-5-(trifluoromethyl)aniline
Synonyms	3-Amino-4-propoxybenzotrifluoride; Benzenamine, 2-propoxy-5-(trifluoromethyl)-
CAS Number	121307-29-7 (Free base) 1049781-47-6 (Hydrochloride salt)
Molecular Formula	C ₁₀ H ₁₂ F ₃ NO
Molecular Weight	219.21 g/mol
Physical State	Solid (Low melting point) or viscous oil (dependent on purity)
Solubility	Soluble in DMSO, Methanol, DCM; Insoluble in water
LogP (Predicted)	~3.2 (Higher lipophilicity than methoxy analog)

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Note on SAR: The propoxy chain increases lipophilicity compared to the methoxy analog (CAS 349-65-5), potentially enhancing skin absorption rates. Treat with elevated caution regarding dermal exposure.[1]

Hazard Identification (GHS Classification)

Signal Word:WARNING

Based on the toxicological profile of the close analog 2-Methoxy-5-(trifluoromethyl)aniline and general fluorinated anilines, the following classifications apply:

Table 2: GHS Hazard Statements

Code	Hazard Statement	Category
H302	Harmful if swallowed.[1]	Acute Tox. 4
H312	Harmful in contact with skin.[1]	Acute Tox. 4
H315	Causes skin irritation.[1][3]	Skin Irrit. 2
H319	Causes serious eye irritation. [1]	Eye Irrit. 2A
H335	May cause respiratory irritation.[1]	STOT SE 3
H373	May cause damage to organs (Blood/Spleen) through prolonged exposure.[1]	STOT RE 2 (Potential methemoglobinemia)

Safe Handling Protocols

Engineering Controls

- Primary Barrier: All open handling (weighing, transfer, reaction setup) must be performed inside a certified chemical fume hood operating at a face velocity of >0.5 m/s.[1]
- Secondary Containment: Use spill trays for all liquid transfers to prevent bench contamination.[1]

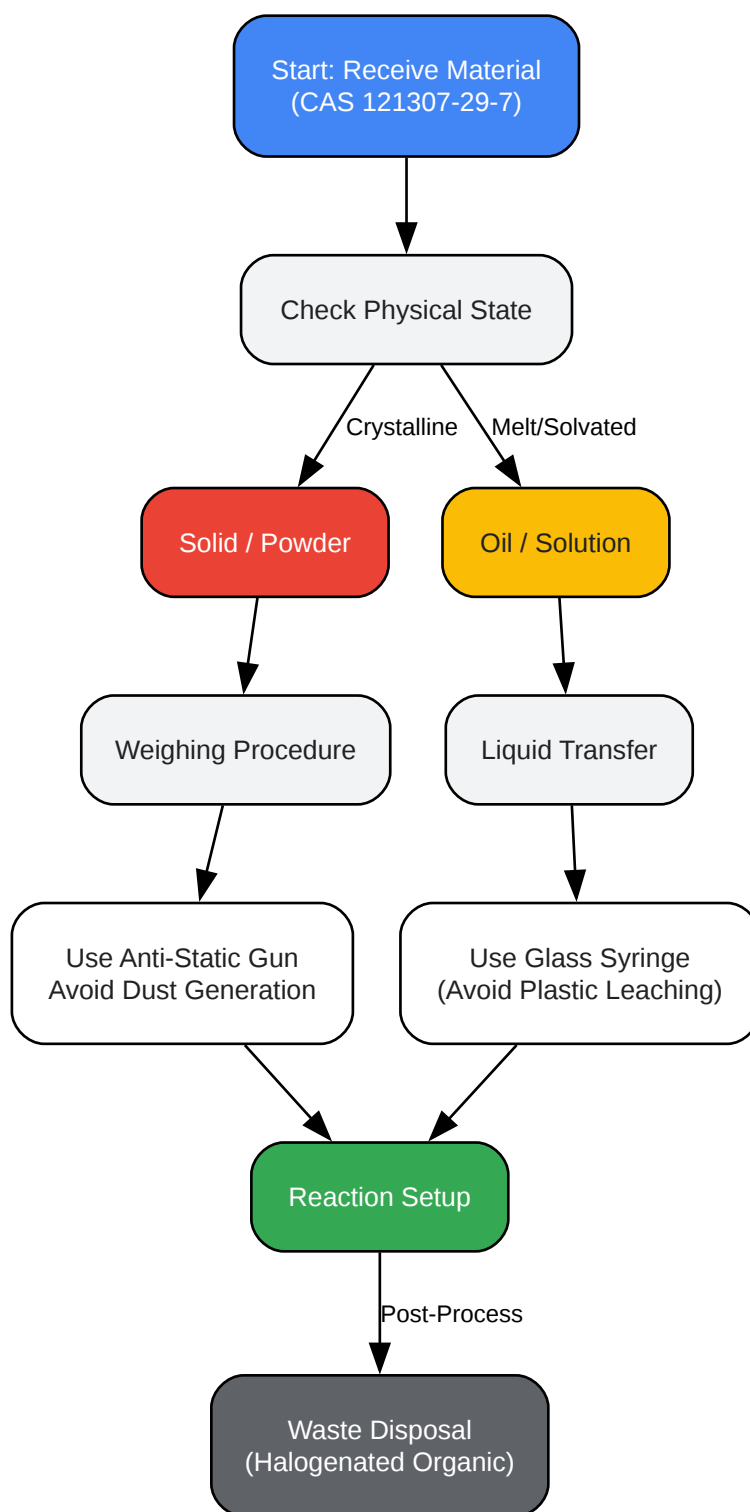
Personal Protective Equipment (PPE) Matrix

- Respiratory: If fume hood work is not feasible (e.g., maintenance), use a full-face respirator with ABEK-P3 combination filters.[1]
- Dermal:
 - Standard: Nitrile gloves (minimum thickness 0.11 mm).[1]
 - High Risk (Immersion/Spill):[1] Double gloving or Silver Shield/4H laminate gloves are recommended due to the compound's lipophilic nature.[1]

- Ocular: Chemical splash goggles (ANSI Z87.1 compliant).[1] Standard safety glasses are insufficient for liquid handling.[1]

Handling Workflow Diagram

The following decision tree outlines the safe handling procedure based on the state of the material.



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Figure 1: Decision tree for the safe handling of **2-Propoxy-5-(trifluoromethyl)aniline** depending on physical state.

Emergency Procedures

First Aid Measures

- Inhalation: Move victim to fresh air immediately.[1] If breathing is difficult, administer oxygen. [1][3] Alert: Watch for signs of methemoglobinemia (cyanosis/blue lips) which may be delayed up to 4 hours.[1]
- Skin Contact: Immediately wash with polyethylene glycol 400 (PEG 400) if available, followed by soap and water.[1] PEG is superior for lipophilic anilines.[1]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[1] Remove contact lenses if present.[1][3]

Fire Fighting

- Extinguishing Media: Dry chemical, CO₂, or alcohol-resistant foam.[1] Do not use a solid water stream as it may scatter the lipophilic material.[1]
- Hazardous Combustion Products: Emits toxic fumes of Hydrogen Fluoride (HF), Nitrogen Oxides (NO_x), and Carbon Monoxide (CO).[1] Firefighters must wear SCBA with full face-piece.[1]

Synthesis & Stability Context

Stability: The compound is stable under recommended storage conditions (2-8°C, inert atmosphere).[1] However, it is sensitive to oxidation over time, turning dark brown.[1]

- Incompatible Materials: Strong oxidizing agents, acid chlorides, acid anhydrides.[1]
- Decomposition: Hydrolysis of the trifluoromethyl group is unlikely under neutral conditions but may occur under extreme basic conditions at high temperatures.[1]

Synthesis Pathway (Context for Researchers): Typically synthesized via the reduction of 1-nitro-2-propoxy-4-(trifluoromethyl)benzene.[1]

- Precursor Hazard: The nitro precursor is potentially shock-sensitive or explosive at high temperatures; ensure the reduction step (e.g., Pd/C + H₂) is temperature-controlled.[1]

References

- PubChem. (2025).[1][4] 2-Methoxy-5-(trifluoromethyl)aniline (Analog Reference).[1][4] National Library of Medicine.[1] [[Link](#)][1]

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